

An In-depth Technical Guide to 4-Ethynylbenzaldehyde

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Compound of Interest

Compound Name: 4-Ethynylbenzaldehyde

Cat. No.: B1303622

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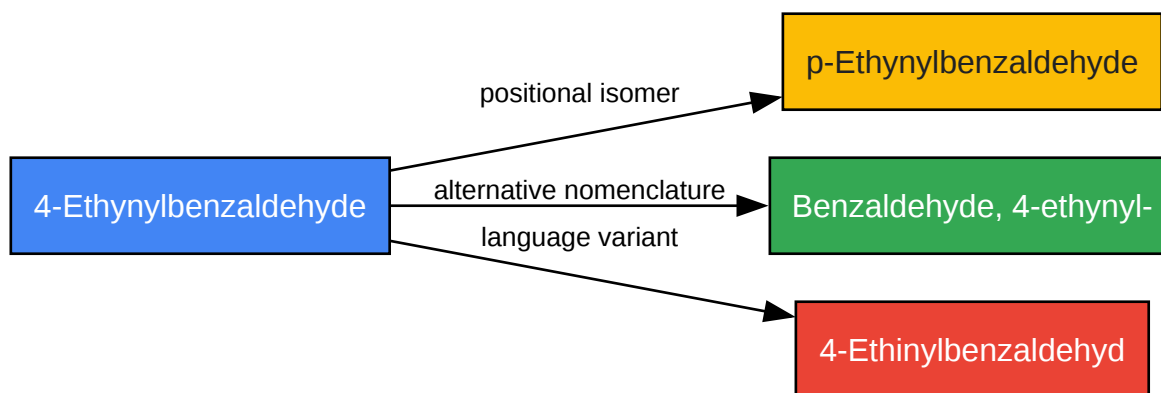
This technical guide provides a comprehensive overview of **4-ethynylbenzaldehyde**, a key organic compound in contemporary chemical synthesis. It is intended for researchers, scientists, and professionals in drug development and materials science who utilize advanced organic intermediates. This document outlines its chemical identity, physical properties, and a standard experimental protocol for its synthesis.

Chemical Identity and Synonyms

4-Ethynylbenzaldehyde is an aromatic compound that incorporates both an aldehyde and a terminal alkyne functional group. This unique combination makes it a valuable bifunctional building block in organic synthesis, particularly in the construction of complex molecular architectures through reactions such as Sonogashira coupling. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **4-ethynylbenzaldehyde**.^{[1][2]} It is also known by several synonyms, which are often used interchangeably in scientific literature and commercial catalogs.

A clear understanding of these synonyms is crucial for accurate literature searches and procurement. The primary synonym, p-ethynylbenzaldehyde, explicitly denotes the para substitution pattern on the benzene ring, which is also conveyed by the "4-" in the IUPAC name.

Nomenclature Relationship



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Caption: Relationship between the IUPAC name and common synonyms for **4-ethynylbenzaldehyde**.

Physicochemical Data

The following table summarizes the key quantitative data for **4-ethynylbenzaldehyde**, providing a quick reference for experimental planning and safety assessments.

Property	Value	Reference
Molecular Formula	C ₉ H ₆ O	[1][2][3]
Molecular Weight	130.14 g/mol	[2][3]
CAS Number	63697-96-1	[1][2][4]
Appearance	White to yellow or orange powder/crystal	[1][5]
Melting Point	89-93 °C	[1][4]
Purity (typical)	>97%	[3][6]

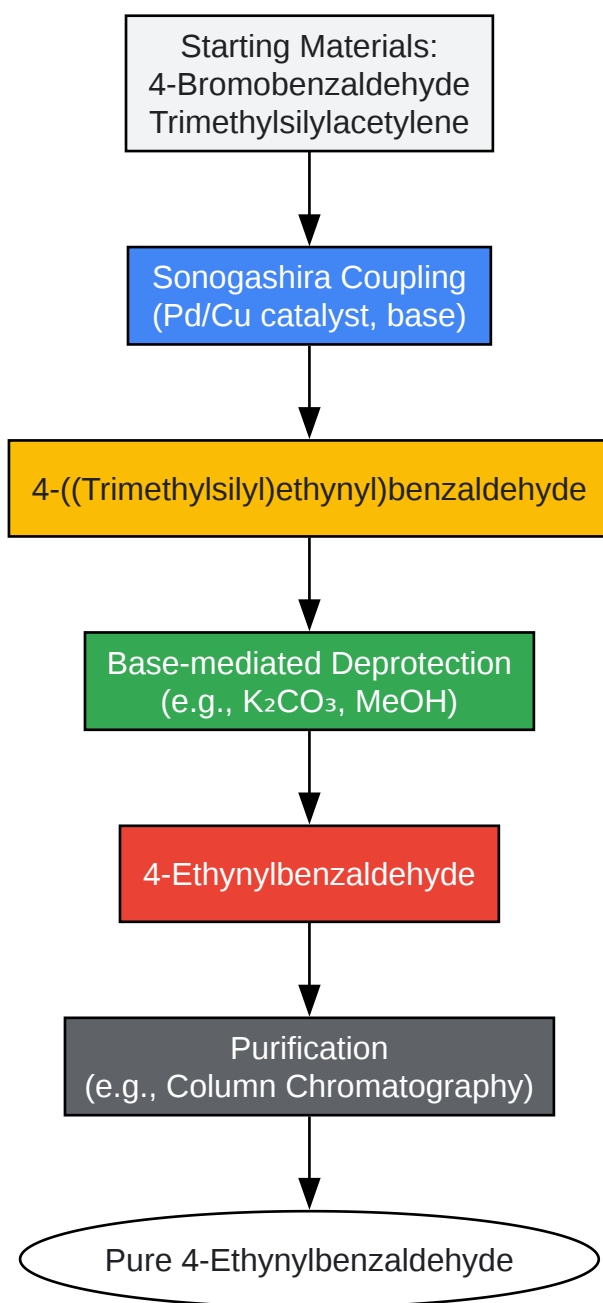
Experimental Protocol: Synthesis of 4-Ethynylbenzaldehyde

A widely employed method for the synthesis of **4-ethynylbenzaldehyde** is the Sonogashira coupling reaction, followed by a deprotection step.^[1] This protocol provides a reliable and efficient route to the desired product.

Reaction Scheme:

- **Sonogashira Coupling:** 4-Bromobenzaldehyde is coupled with a protected acetylene, such as trimethylsilylacetylene, in the presence of a palladium catalyst and a copper(I) cocatalyst.
- **Deprotection:** The resulting silyl-protected intermediate is then treated with a base, such as potassium carbonate, to remove the trimethylsilyl group and yield **4-ethynylbenzaldehyde**.

Experimental Workflow



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Caption: A typical workflow for the synthesis of **4-ethynylbenzaldehyde**.

Detailed Methodology:

- Materials:
 - 4-Bromobenzaldehyde

- Trimethylsilylacetylene
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Copper(I) iodide (CuI)
- Base (e.g., triethylamine)
- Solvent (e.g., tetrahydrofuran)
- Potassium carbonate
- Methanol
- Procedure:
 - To a solution of 4-bromobenzaldehyde in an appropriate solvent, add the palladium catalyst, copper(I) iodide, and a base.
 - Add trimethylsilylacetylene to the reaction mixture and stir at room temperature or gentle heating until the reaction is complete (monitored by TLC or GC-MS).
 - Upon completion, the reaction is worked up by quenching, extraction, and drying of the organic phase.
 - The crude intermediate is then dissolved in a solvent such as methanol, and a base like potassium carbonate is added.
 - The mixture is stirred until the deprotection is complete.
 - The final product, **4-ethynylbenzaldehyde**, is isolated and purified, typically by column chromatography.

This guide provides essential information for the handling and application of **4-ethynylbenzaldehyde** in a research and development setting. For further details on safety and handling, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

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References

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